

Troubleshooting Ica 105665 solubility and stability issues

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Compound of Interest

Compound Name: Ica 105665

Cat. No.: B15587546

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Technical Support Center: Ica 105665

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Ica 105665**. The information is presented in a question-and-answer format to directly address common challenges encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Ica 105665** and what is its primary mechanism of action?

Ica 105665 is a potent and orally active small molecule that functions as an opener of neuronal Kv7.2/7.3 and Kv7.3/7.5 potassium channels.^[1] By activating these channels, **Ica 105665** increases potassium ion (K⁺) efflux from neurons. This leads to hyperpolarization of the neuronal membrane, which in turn reduces neuronal excitability and has demonstrated antiseizure effects.^{[2][3]} The compound is known to penetrate the blood-brain barrier.^{[1][4][5][6]}

Q2: What are the known targets of **Ica 105665**?

The primary targets of **Ica 105665** are the voltage-gated potassium channel subunits Kv7.2, Kv7.3, and Kv7.5. It is known to be an agonist for heteromeric Kv7.2/7.3 and Kv7.3/7.5 channels.^[1]

Q3: What were the reasons for the discontinuation of **Ica 105665**'s clinical development?

The clinical development of **Ica 105665** was halted due to observations of hepatotoxicity. This was linked to the inhibition of liver mitochondrial function and the bile salt export protein (BSEP).[1]

Troubleshooting Guide

Solubility Issues

Q4: I am having trouble dissolving **Ica 105665**. What are the recommended solvents?

Ica 105665 has high solubility in Dimethyl Sulfoxide (DMSO). A concentration of up to 250 mg/mL can be achieved in DMSO.[1]

Key Experimental Protocol: Preparing a DMSO Stock Solution

To prepare a stock solution in DMSO, it is recommended to use ultrasonication to aid dissolution. It is also crucial to use a fresh, anhydrous grade of DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.[1]

Q5: My experimental protocol requires an aqueous solution. How can I prepare a working solution of **Ica 105665** in an aqueous buffer?

Direct dissolution of **Ica 105665** in aqueous buffers is challenging due to its low aqueous solubility. A common method to prepare an aqueous suspension is to first dissolve the compound in a small amount of an organic solvent like DMSO and then dilute it into the desired aqueous medium.

Key Experimental Protocol: Preparing an Aqueous Suspension

One documented method involves first dissolving **Ica 105665** in DMSO, then adding methylcellulose, and finally diluting this mixture in water. For example, to achieve a 5 mg/mL solution, 100 mg of **Ica 105665** was first dissolved in 50 µl of DMSO and 950 µl of methylcellulose, followed by dissolution in 19 ml of water.[7]

Q6: I need to use a solvent other than DMSO. Is there any information on the solubility of **Ica 105665** in solvents like ethanol or methanol?

Currently, there is limited publicly available quantitative data on the solubility of **Ica 105665** in other common laboratory solvents such as ethanol, methanol, or phosphate-buffered saline (PBS). If your experiment requires an alternative solvent, it is recommended to perform a small-scale solubility test to determine the optimal concentration for your specific application.

Stability and Storage

Q7: How should I store **Ica 105665** to ensure its stability?

The stability of **Ica 105665** depends on whether it is in solid form or in solution.

- Solid Form: As a powder, **Ica 105665** is stable for up to 3 years when stored at -20°C and for 2 years at 4°C.[\[1\]](#)
- In Solvent: When dissolved in a solvent such as DMSO, it is recommended to prepare aliquots to avoid repeated freeze-thaw cycles. Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

Data Presentation

Table 1: Solubility of **Ica 105665**

Solvent	Concentration	Notes	Reference
DMSO	250 mg/mL (703.55 mM)	Requires ultrasonication. Use of newly opened, non-hygroscopic DMSO is recommended.	[1]

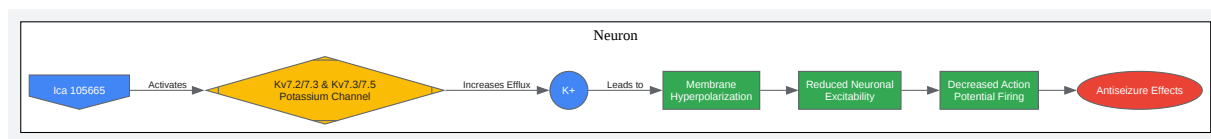
Table 2: Storage Recommendations for **Ica 105665**

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[1]
Powder	4°C	2 years	[1]
In Solvent	-80°C	6 months	[1]
In Solvent	-20°C	1 month	[1]

Visualizations

Signaling Pathway of Ica 105665 Action

The following diagram illustrates the mechanism of action of **Ica 105665** on neuronal cells.

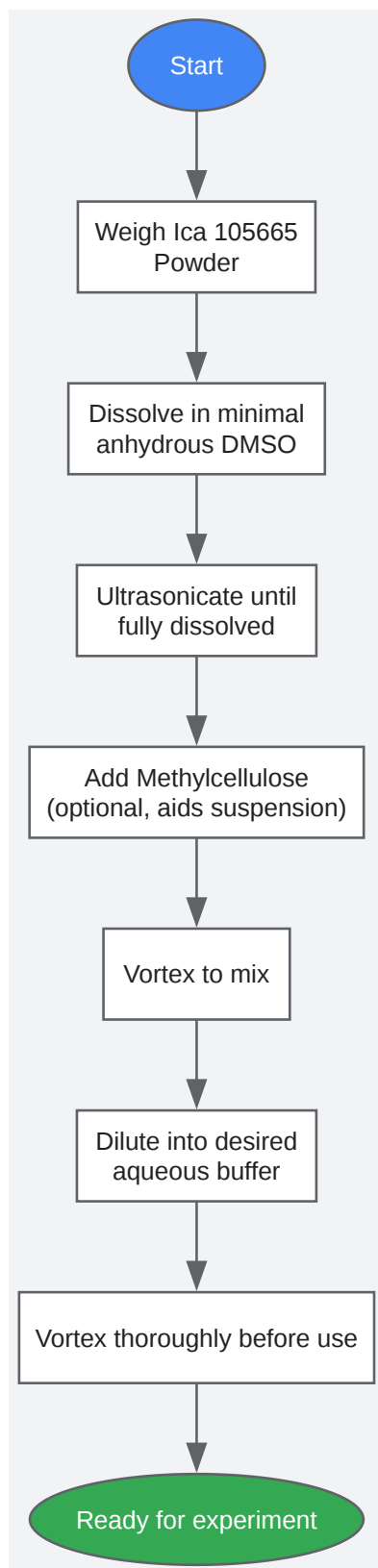


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Caption: Mechanism of action of **Ica 105665**.

Experimental Workflow for Preparing an Aqueous Suspension

This diagram outlines the steps for preparing a working aqueous solution of **Ica 105665** for in vitro or in vivo experiments.

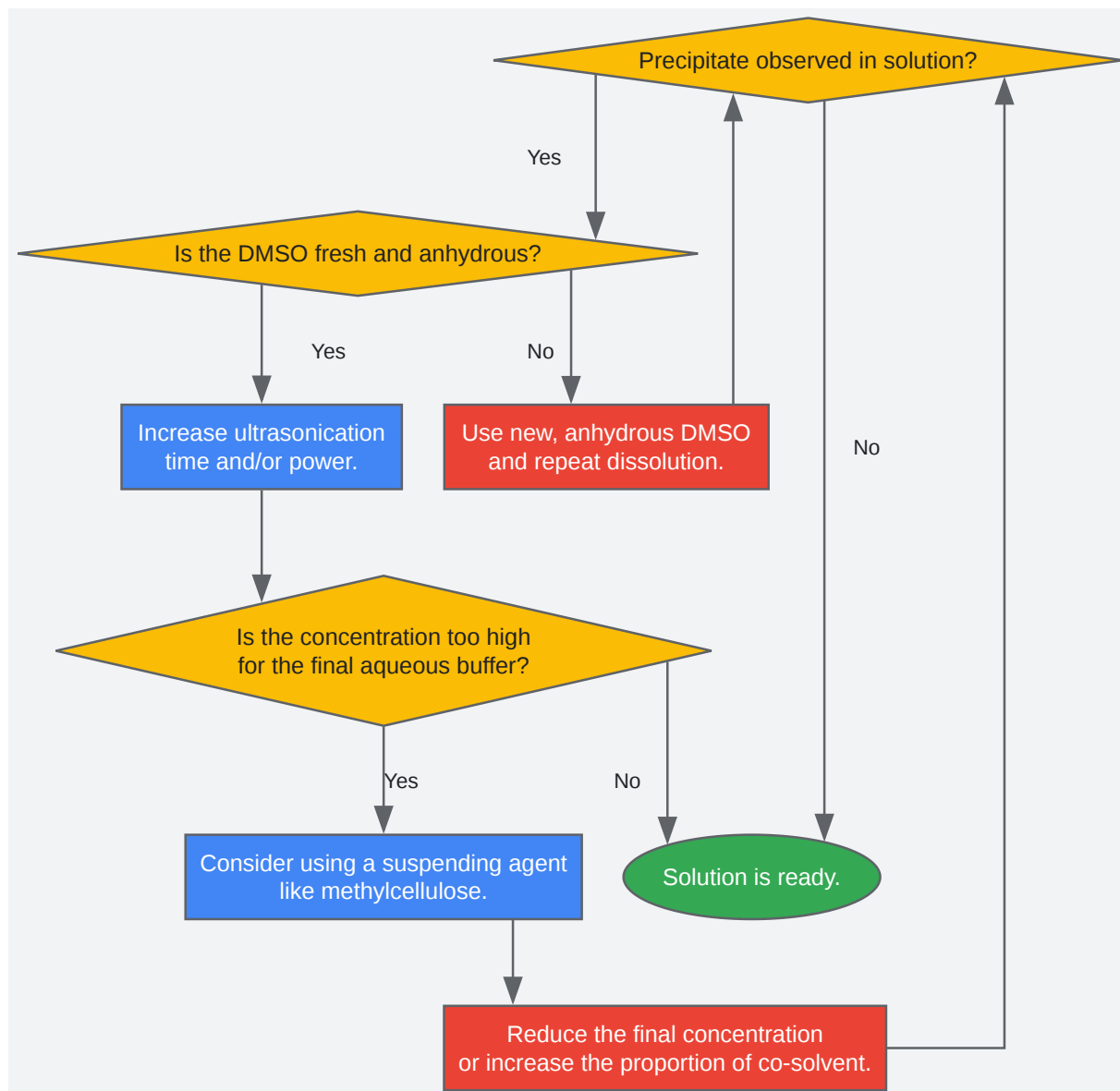


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Caption: Workflow for **Ica 105665** aqueous suspension.

Troubleshooting Logic for Solubility Issues

This diagram provides a logical workflow for troubleshooting common solubility problems with **Ica 105665**.



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